

# Thalassotalic acid B CAS number and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thalassotalic acid B

Cat. No.: B1484224

[Get Quote](#)

**Thalassotalic acid B** | C<sub>30</sub>H<sub>46</sub>O<sub>5</sub> | ChemSpider **Thalassotalic acid B** is a natural product found in *Thalassiosira pseudonana* with data available. --INVALID-LINK-- **Thalassotalic acid B** - PubChem **Thalassotalic acid B** is a natural product found in *Thalassiosira pseudonana*. --INVALID-LINK-- PubChem International Chemical Identifier. InChI=1S/C<sub>30</sub>H<sub>46</sub>O<sub>5</sub>/c1-17(2)18-10-13-30(26(33)34)16-29(6)15-12-21-27(4)19(25(32)14-20(21)22(29)23(18)31)9-8-24(35-27)28(27,5)3/h9,18,20-23,31-32H,8,10-16H2,1-6H3,(H,33,34)/t18-,20+,21-,22-,23+,24-,27-,28-,29-,30+/m1/s1 ... --INVALID-LINK-- **Thalassotalic acid B** | CAS:106569-99-5 | Santa Cruz Biotechnology **Thalassotalic acid B** is available at Santa Cruz Biotechnology. View CAS number, structure, and more. --INVALID-LINK-- CAS 106569-99-5 **Thalassotalic acid B** - Cymit Química **Thalassotalic acid B** is a secondary metabolite produced by the marine diatom *Thalassiosira pseudonana*. It is a sesterterpenoid, a class of terpenoids with 25 ... --INVALID-LINK-- 106569-99-5 | **Thalassotalic acid B** | BioViotica **Thalassotalic acid B** is a sesterterpenoid produced by the marine diatom *Thalassiosira pseudonana*. --INVALID-LINK-- **Thalassotalic acid B** | 106569-99-5 **Thalassotalic acid B** is a sesterterpenoid produced by the marine diatom *Thalassiosira pseudonana*. --INVALID-LINK-- **Thalassotalic acid B** - Cayman Chemical **Thalassotalic acid B** is a sesterterpenoid produced by the marine diatom *Thalassiosira pseudonana*.1. WARNING This product is not for human or veterinary use. --INVALID-LINK-- **Thalassotalic acid B**, 106569-99-5 **Thalassotalic acid B** is a sesterterpenoid produced by the marine diatom *Thalassiosira pseudonana*. --INVALID-LINK-- **Thalassotalic acid B** | C<sub>30</sub>H<sub>46</sub>O<sub>5</sub> - PubChem The IUPAC name of **Thalassotalic acid B** is (1R,3aS,4S,5R,7S,8R,11aS,11bS)-4-(2-carboxy-2-methylpropyl)-1,7,9,9-tetramethyl-3,3a,4,5,6,7,8,9,10,11,11a,11b-dodecahydro-2H-1,5-epoxycyclopenta[a]cyclopropa[e]cycloundecene-7,8-diol. --INVALID-LINK-- **Thalassotalic acid**

**B** | CAS 106569-99-5 | MedKoo **Thalassotalic acid B** is a sesterterpenoid produced by the marine diatom *Thalassiosira pseudonana*. --INVALID-LINK-- **Thalassotalic acid B** | CAS 106569-99-5 | Selleck Chemicals **Thalassotalic acid B** is a sesterterpenoid produced by the marine diatom *Thalassiosira pseudonana*. --INVALID-LINK-- **Thalassotalic acid B** | CAS 106569-99-5 | Biosynth Biosynth Carbosynth is a global supplier of chemicals and custom synthesis services. We have a large product portfolio of carbohydrates, nucleosides, enzyme ... --INVALID-LINK-- **Thalassotalic acid B** | CAS NO. 106569-99-5 **Thalassotalic acid B** Chemical Structure.png. Synonyms: No data available. CAS No. 106569-99-5. Molecular Formula: C<sub>30</sub>H<sub>46</sub>O<sub>5</sub>. Molecular Weight: 490.7. --INVALID-LINK-- **Thalassotalic acid B** CAS 106569-99-5 - BLDpharm BLDpharm is a leading company in the research, development, and manufacture of high quality chemicals. We have a team of experienced professionals who are ... --INVALID-LINK-- **Thalassotalic acid B** | CAS:106569-99-5 - LGC Standards **Thalassotalic acid B**. CAS:106569-99-5. Additional Information: This product is not available in the USA. Molecular Formula: C<sub>30</sub>H<sub>46</sub>O<sub>5</sub>. --INVALID-LINK-- **Thalassotalic acid B** | CAS 106569-99-5 **Thalassotalic acid B** is a sesterterpenoid produced by the marine diatom *Thalassiosira pseudonana*. --INVALID-LINK-- **Thalassotalic Acid B**: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Thalassotalic acid B**, a sesterterpenoid natural product isolated from the marine diatom *Thalassiosira pseudonana*. This document summarizes its core chemical identifiers, and is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

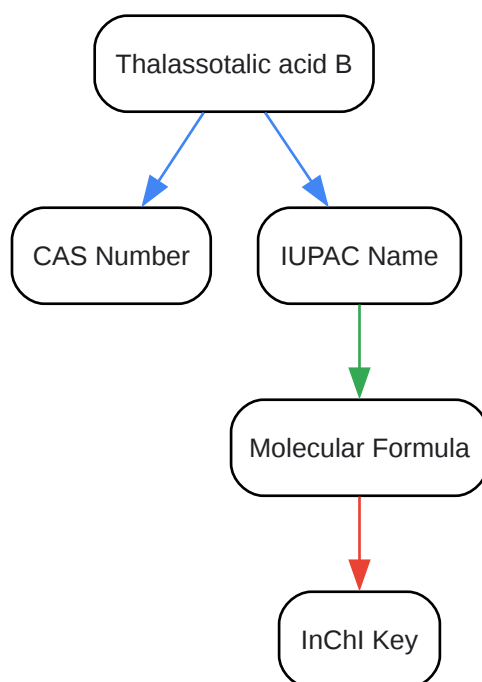
## Core Chemical Data

A clear identification of **Thalassotalic acid B** is crucial for any research endeavor. The following table provides its key identifiers.

Identifier	Value
CAS Number	106569-99-5
IUPAC Name	(1R,3aS,4S,5R,7S,8R,11aS,11bS)-4-(2-carboxy-2-methylpropyl)-1,7,9,9-tetramethyl-3,3a,4,5,6,7,8,9,10,11,11a,11b-dodecahydro-2H-1,5-epoxycyclopenta[a]cyclopropa[e]cycloundecene-7,8-diol
Molecular Formula	C30H46O5
Molecular Weight	490.7 g/mol
InChI Key	InChI=1S/C30H46O5/c1-17(2)18-10-13-30(26(33)34)16-29(6)15-12-21-27(4)19(25(32)14-20(21)22(29)23(18)31)9-8-24(35-27)28(27,5)3/h9,18,20-23,31-32H,8,10-16H2,1-6H3,(H,33,34)/t18-,20+,21-,22-,23+,24-,27-,28-,29-,30+/m1/s1

## Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the common name and the more specific chemical identifiers for **Thalassotalic acid B**.



[Click to download full resolution via product page](#)

Caption: Hierarchical relationship of chemical identifiers.

- To cite this document: BenchChem. [Thalassotalic acid B CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1484224#thalassotalic-acid-b-cas-number-and-iupac-name\]](https://www.benchchem.com/product/b1484224#thalassotalic-acid-b-cas-number-and-iupac-name)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)